

Preparing ALK-IN-1 Stock Solution: A Detailed Guide for Researchers

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Compound of Interest

Compound Name: ALK-IN-1

Cat. No.: B611979

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Introduction

ALK-IN-1, a potent and selective inhibitor of Anaplastic Lymphoma Kinase (ALK), is a valuable tool in cancer research and drug development. Proper preparation of stock solutions is critical for ensuring experimental accuracy and reproducibility. This application note provides detailed protocols for the solubilization and storage of **ALK-IN-1**, along with a summary of its key chemical and physical properties. Additionally, we present a diagram of the ALK signaling pathway to provide context for its mechanism of action.

Chemical and Physical Properties

Accurate data on the chemical and physical properties of a compound are essential for correct stock solution preparation and experimental design. The table below summarizes the key properties of **ALK-IN-1**.

Property	Value	Source(s)
Synonyms	Brigatinib analog, AP26113 analog	[1][2][3]
Molecular Formula	C ₂₆ H ₃₄ ClN ₆ O ₂ P	[1][2][4][5]
Molecular Weight	529.01 g/mol	[1][2][5][6]
CAS Number	1197958-12-5	[1][2][4][5]
Appearance	Solid	[1]

Solubility Data

The solubility of **ALK-IN-1** varies significantly across different solvents. This information is crucial for selecting the appropriate solvent for your stock solution and subsequent experimental dilutions.

Solvent	Solubility	Notes	Source(s)
DMSO	≥26.45 mg/mL	Use of fresh, moisture-free DMSO is recommended as absorbed moisture can reduce solubility.	[1]
Ethanol	≥55.9 mg/mL	---	[1]
Water	Insoluble	---	[1]
PBS (pH 7.2)	~0.3 mg/mL	---	[4]
DMF	~30 mg/mL	---	[4]

Experimental Protocol: Preparing a 10 mM ALK-IN-1 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ALK-IN-1** in Dimethyl Sulfoxide (DMSO).

Materials:

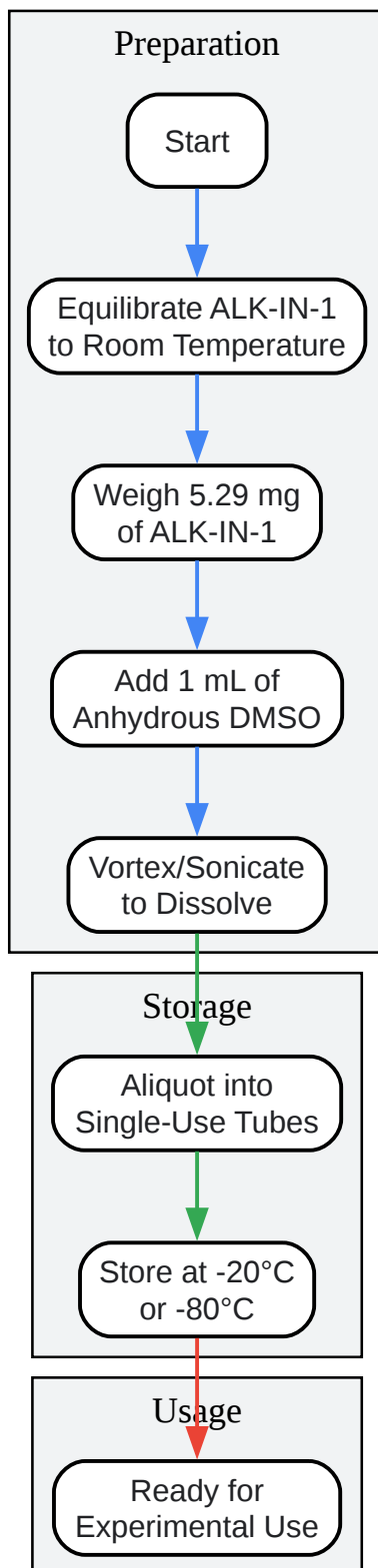
- **ALK-IN-1** powder (MW: 529.01 g/mol)
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- **Equilibrate ALK-IN-1:** Allow the vial of **ALK-IN-1** powder to reach room temperature before opening to prevent condensation of moisture.
- **Weigh the Compound:** Carefully weigh out 5.29 mg of **ALK-IN-1** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube.
- **Add Solvent:** Add 1 mL of anhydrous, sterile DMSO to the tube containing the **ALK-IN-1** powder.
- **Dissolve the Compound:** Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath (37°C) or brief sonication can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particulates.
- **Aliquot and Store:** Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will help to avoid repeated freeze-thaw cycles which can degrade the compound.
- **Storage:** Store the aliquots at -20°C for short-term storage or -80°C for long-term storage. When stored properly, the stock solution should be stable for at least one year at -80°C and for one month at -20°C.

Experimental Workflow

The following diagram illustrates the workflow for preparing the **ALK-IN-1** stock solution.

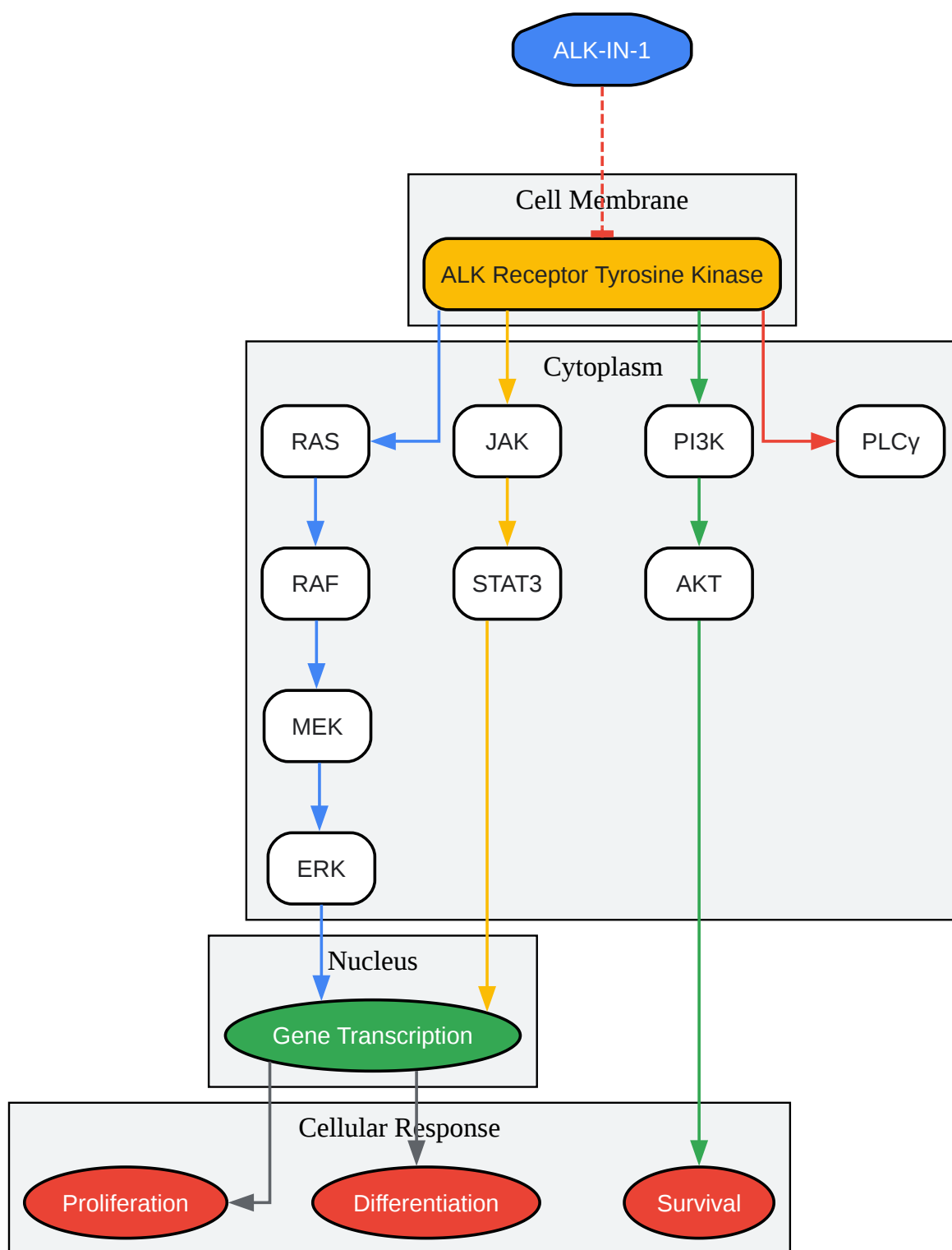


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Caption: Workflow for **ALK-IN-1** Stock Solution Preparation.

ALK Signaling Pathway

ALK-IN-1 exerts its effects by inhibiting the Anaplastic Lymphoma Kinase, a receptor tyrosine kinase. Aberrant ALK activity, often due to chromosomal rearrangements, leads to the constitutive activation of several downstream signaling pathways that promote cell proliferation and survival. The diagram below provides a simplified overview of the major signaling cascades activated by ALK.^{[7][8][9][10]}



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